

Application Notes and Protocols for qPCR Analysis of Human DDIT3 Gene

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Compound of Interest

Compound Name: *Didit*

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These application notes provide a comprehensive guide for the quantitative analysis of the human DNA Damage Inducible Transcript 3 (DDIT3) gene expression using qPCR. DDIT3, also known as C/EBP homologous protein (CHOP) or Growth Arrest and DNA Damage-inducible protein 153 (GADD153), is a critical transcription factor involved in the cellular response to endoplasmic reticulum (ER) stress, which can ultimately lead to apoptosis.^{[1][2][3]} Accurate and reliable measurement of DDIT3 mRNA levels is essential for research in oncology, neurodegenerative diseases, and metabolic disorders where ER stress is a key pathological feature.^{[4][5][6]}

Validated qPCR Primers for Human DDIT3

The selection of highly specific and efficient primers is the most critical factor for successful qPCR analysis. Several commercially available, pre-validated primer sets for human DDIT3 are available, which have been cited in peer-reviewed publications. Using such primers can save significant time and resources in assay development.

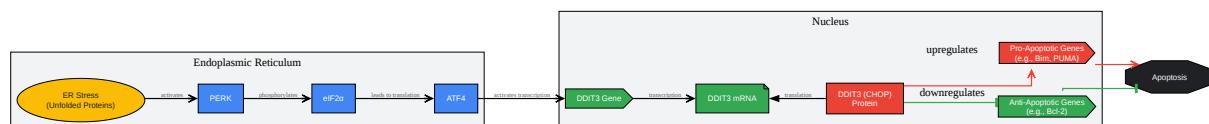
Table 1: Commercially Validated qPCR Primers for Human DDIT3

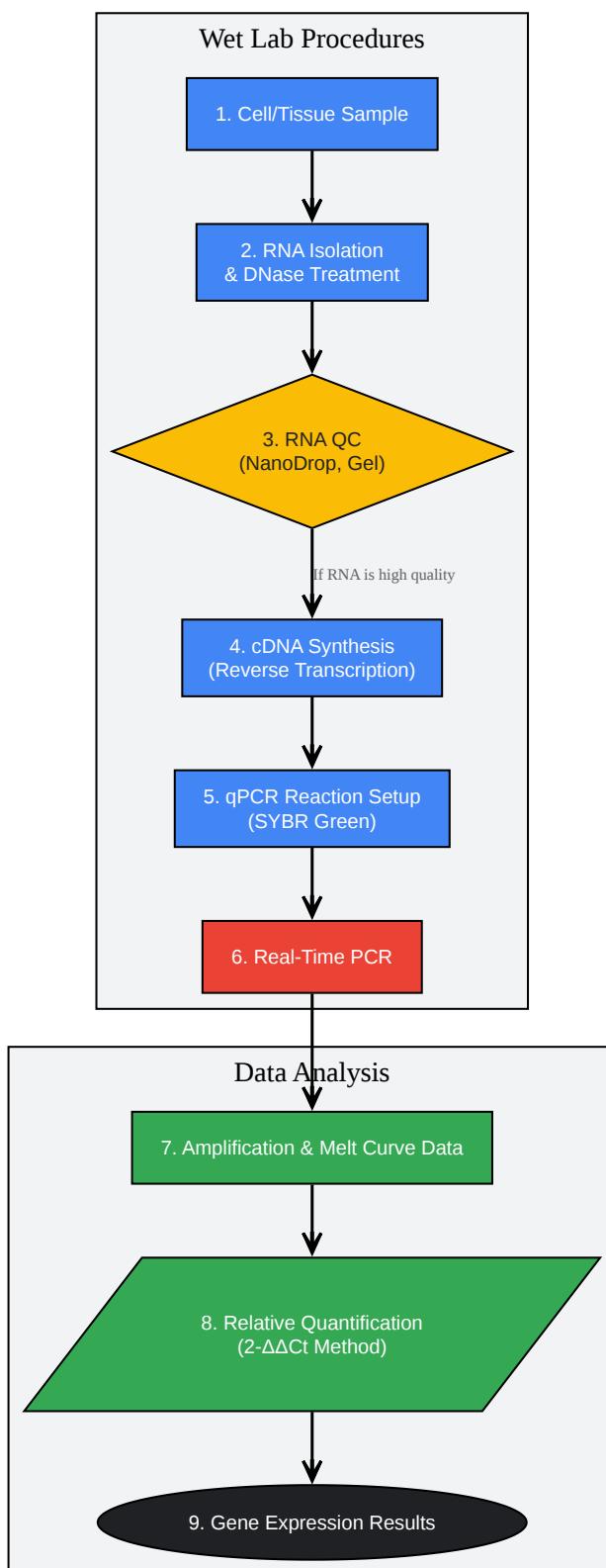
Provider	Catalog Number	Target NCBI Accession	Primer Type	Citations
OriGene Technologies	HP207450	NM_004083	Gene-specific qPCR Primer Pair	[7][8]
Sino Biological	HP103560	NM_004083	Gene-specific qPCR Primer Pair	[9][10]

Note: It is crucial to obtain the specific primer sequences from the manufacturer if required for publication or internal documentation.

DDIT3 Signaling Pathway in ER Stress

Under conditions of unresolved ER stress, the unfolded protein response (UPR) is activated. One of the key branches of the UPR involves the PERK/eIF2 α /ATF4 pathway, which leads to the transcriptional induction of DDIT3.^[2] DDIT3 then acts as a transcription factor that upregulates pro-apoptotic genes, such as BCL2L11 (Bim), and downregulates anti-apoptotic genes like BCL2, thereby tipping the cellular balance towards apoptosis.^[3]



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